

Application Notes and Protocols: Flavopurpurin in Textile Dyeing and Pigment Research

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Compound of Interest

Compound Name: Flavopurpurin

Cat. No.: B1203907

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Introduction

Flavopurpurin, also known as 1,2,6-trihydroxyanthraquinone (C.I. 58015), is an organic compound belonging to the anthraquinone class of dyes and pigments. Anthraquinones are renowned for their vibrant colors and have been utilized for centuries as natural colorants.

Flavopurpurin, a trihydroxy derivative of anthraquinone, presents significant potential in the fields of textile dyeing and pigment production due to its chromophoric properties. These application notes provide detailed protocols for the use of **Flavopurpurin** in dyeing natural fibers—cotton, wool, and silk—and for its preparation as a stable pigment. The methodologies are designed for researchers, scientists, and professionals in drug development interested in exploring the applications of this versatile molecule.

Section 1: Application of Flavopurpurin in Textile Dyeing

The application of **Flavopurpurin** as a textile dye involves a multi-step process that includes the preparation of the textile material (scouring), the application of a mordant to fix the dye to the fibers, and the dyeing process itself. The choice of mordant significantly influences the final color and fastness properties of the dyed textile.

Experimental Protocols

Protocol 1.1: Scouring of Textile Fibers

Objective: To remove impurities from cotton, wool, and silk fibers to ensure even dye uptake.

Materials:

- Textile fibers (cotton, wool, or silk)
- Mild pH-neutral detergent
- Sodium carbonate (for cotton)
- Large stainless steel pot
- Stirring rod
- Water source

Procedure:

- Weigh the dry textile fibers to be dyed. This is the weight of fiber (WOF). All subsequent measurements will be based on this weight.
- For Cotton: Fill a pot with enough water to allow the fabric to move freely. Add 1-2% WOF of sodium carbonate and a small amount of pH-neutral detergent. Submerge the cotton fabric, bring the water to a boil, and simmer for 1-2 hours. Allow to cool, then rinse thoroughly with warm water until the water runs clear.
- For Wool and Silk: Fill a pot with lukewarm water (around 30-40°C) and add a small amount of pH-neutral detergent. Submerge the fibers and gently wash without excessive agitation to prevent felting (for wool). Rinse thoroughly with water of the same temperature.

Protocol 1.2: Mordanting of Textile Fibers

Objective: To treat the fibers with a metal salt (mordant) to improve the color fastness of **Flavopurpurin**.

- Pre-mordanting (Recommended): The fibers are treated with the mordant before dyeing.
- Meta-mordanting: The mordant is added to the dye bath during dyeing.

- Post-mordanting: The dyed fibers are treated with the mordant after dyeing.

Materials:

- Scoured textile fibers
- Aluminum potassium sulfate (Alum) or Ferrous sulfate (Iron (II) sulfate)
- Stainless steel pot dedicated to mordanting (do not use for dyeing)
- Stirring rod
- Gloves and safety glasses

Procedure for Pre-mordanting:

- For Alum Mordant (for bright, clear colors):
 - Use 15% WOF of alum.
 - Dissolve the alum in a small amount of hot water in the mordanting pot.
 - Add enough cool water to the pot to cover the fibers.
 - Introduce the wet, scoured fibers to the mordant bath.
 - Slowly heat the bath to 80-90°C for cotton and 70-80°C for wool and silk.
 - Maintain this temperature for 1 hour, stirring gently every 15 minutes.
 - Allow the bath to cool completely before removing the fibers.
 - Gently squeeze out the excess mordant solution. The fibers can be used immediately for dyeing or dried for later use.
- For Iron Mordant (for muted, darker shades):
 - Use 2-4% WOF of ferrous sulfate.

- Follow the same procedure as for the alum mordant, but maintain the temperature at 60-70°C for all fiber types for 1 hour.^{[1][2]}
- Rinse the fibers lightly after cooling before proceeding to dyeing.

Protocol 1.3: Dyeing with **Flavopurpurin**

Objective: To impart color to the mordanted fibers using **Flavopurpurin**.

Materials:

- Mordanted textile fibers
- **Flavopurpurin** powder
- Stainless steel pot for dyeing
- Stirring rod
- pH meter or pH strips
- Water source

Procedure:

- Prepare the Dye Bath:
 - Weigh the desired amount of **Flavopurpurin** powder (start with 5-10% WOF for medium shades).
 - Create a paste with the dye powder and a small amount of warm water.
 - Add the paste to the dye pot and fill with enough water to allow the fibers to move freely.
 - Stir until the dye is fully dissolved. The pH of the dye bath can be adjusted to be slightly acidic (pH 4-5) with acetic acid for potentially brighter shades on wool and silk.
- Dyeing Process:

- Introduce the wet, mordanted fibers to the dye bath at room temperature.
- Slowly raise the temperature to 80-90°C for cotton and 70-80°C for wool and silk.
- Maintain this temperature for 1-2 hours, stirring gently every 15 minutes to ensure even dyeing.
- Allow the dye bath to cool completely. For deeper shades, the fibers can be left to soak overnight.
- Rinsing and Drying:
 - Remove the dyed fibers from the cooled dye bath.
 - Rinse with cool water until the water runs clear.
 - Wash gently with a pH-neutral detergent to remove any unfixed dye.
 - Rinse again and hang to dry away from direct sunlight.

Data Presentation: Color Fastness of Flavopurpurin Dyed Textiles

The color fastness of dyed textiles is evaluated based on standardized ISO 105 methods.^[3] The following tables provide a template for recording the experimental results. Ratings are given on a scale of 1 to 5 for washing, rubbing, and perspiration fastness (where 5 is excellent) and on a scale of 1 to 8 for light fastness (where 8 is excellent).

Note: The values in the following tables are placeholders and must be determined experimentally.

Table 1: Color Fastness of **Flavopurpurin** on Cotton

Mordant	Washing Fastness (ISO 105-C06)	Light Fastness (ISO 105-B02)	Rubbing Fastness (Dry) (ISO 105-X12)	Rubbing Fastness (Wet) (ISO 105-X12)	Perspiration Fastness (Acidic) (ISO 105-E04)	Perspiration Fastness (Alkaline) (ISO 105-E04)
Alum	(e.g., 4-5)	(e.g., 4)	(e.g., 5)	(e.g., 4)	(e.g., 4-5)	(e.g., 4-5)
Iron	(e.g., 4)	(e.g., 5)	(e.g., 4-5)	(e.g., 3-4)	(e.g., 4)	(e.g., 4)

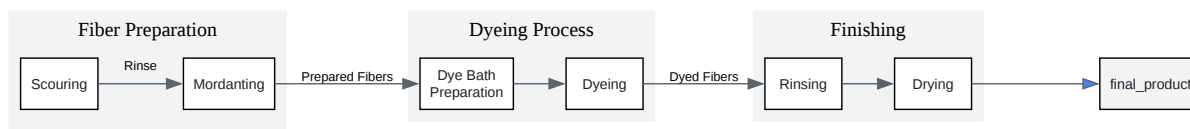
Table 2: Color Fastness of **Flavopurpurin** on Wool

Mordant	Washing Fastness (ISO 105-C06)	Light Fastness (ISO 105-B02)	Rubbing Fastness (Dry) (ISO 105-X12)	Rubbing Fastness (Wet) (ISO 105-X12)	Perspiration Fastness (Acidic) (ISO 105-E04)	Perspiration Fastness (Alkaline) (ISO 105-E04)
Alum	(e.g., 4)	(e.g., 5)	(e.g., 5)	(e.g., 4-5)	(e.g., 4)	(e.g., 4)
Iron	(e.g., 4-5)	(e.g., 6)	(e.g., 5)	(e.g., 4)	(e.g., 4-5)	(e.g., 4-5)

Table 3: Color Fastness of **Flavopurpurin** on Silk

Mordant	Washing Fastness (ISO 105-C06)	Light Fastness (ISO 105-B02)	Rubbing Fastness (Dry) (ISO 105-X12)	Rubbing Fastness (Wet) (ISO 105-X12)	Perspiration Fastness (Acidic) (ISO 105-E04)	Perspiration Fastness (Alkaline) (ISO 105-E04)
Alum	(e.g., 3-4)	(e.g., 4)	(e.g., 4-5)	(e.g., 4)	(e.g., 4)	(e.g., 4)
Iron	(e.g., 4)	(e.g., 5)	(e.g., 4)	(e.g., 3-4)	(e.g., 4)	(e.g., 4)

Mandatory Visualization: Textile Dyeing Workflow



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Caption: Workflow for dyeing textiles with **Flavopurpurin**.

Section 2: Flavopurpurin in Pigment Research

Flavopurpurin can be converted into a stable, insoluble pigment through a process known as laking, which involves precipitating the dye with a metal salt. This process is analogous to the historical production of pigments like Alizarin Crimson (Pigment Red 83).^{[4][5][6][7]}

Experimental Protocol

Protocol 2.1: Preparation of a **Flavopurpurin**-Based Lake Pigment

Objective: To synthesize a stable pigment from **Flavopurpurin**.

Materials:

- **Flavopurpurin**
- Distilled water
- Sodium carbonate or a weak base
- Alum (Aluminum potassium sulfate) or another metal salt (e.g., calcium chloride, tin (II) chloride)
- Beakers
- Stirring rods

- Filtration apparatus (e.g., Buchner funnel, filter paper)
- Drying oven
- Mortar and pestle

Procedure:

- **Dissolve the Dye:** Dissolve a known amount of **Flavopurpurin** in a minimal amount of distilled water. A slightly alkaline solution (pH 8-9), achieved by adding a small amount of sodium carbonate, may aid in dissolution.
- **Prepare the Precipitant Solution:** In a separate beaker, prepare a solution of the chosen metal salt (e.g., a 10% solution of alum in distilled water).
- **Precipitation (Laking):** Slowly add the metal salt solution to the dissolved **Flavopurpurin** solution while stirring continuously. A precipitate (the lake pigment) will form. The ratio of dye to metal salt will influence the properties of the final pigment and should be optimized experimentally.
- **Isolation and Washing:** Allow the precipitate to settle. Decant the supernatant liquid. Collect the pigment by filtration. Wash the pigment cake on the filter with distilled water several times to remove any unreacted salts.
- **Drying:** Dry the pigment in an oven at a low temperature (e.g., 60-80°C) until a constant weight is achieved.
- **Grinding:** The dried pigment cake can be ground into a fine powder using a mortar and pestle.

Data Presentation: Properties of Flavopurpurin Pigment

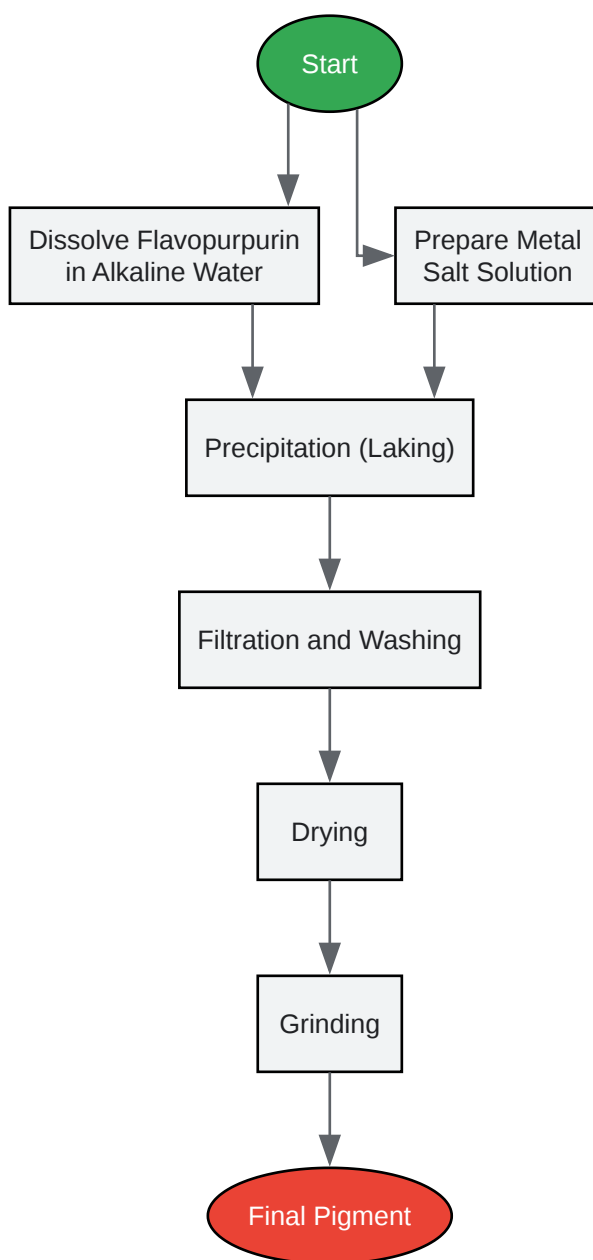
The properties of the synthesized pigment should be characterized to determine its suitability for various applications.

Note: The values in the following table are placeholders and must be determined experimentally.

Table 4: Characterization of **Flavopurpurin**-Based Pigment

Property	Measurement
Color (CIELAB)	L: (e.g., 45), a: (e.g., 50), b*: (e.g., 30)
Particle Size	(e.g., 1-10 μm)
Lightfastness (Blue Wool Scale)	(e.g., 6-7)
Chemical Resistance	(e.g., Stable in water, moderate acid/alkali resistance)
Dispersibility	(e.g., Good in oil-based media)

Mandatory Visualization: Pigment Preparation Workflow



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Caption: Workflow for the preparation of a **Flavopurpurin**-based pigment.

Safety Precautions

When working with **Flavopurpurin** and other chemicals mentioned in these protocols, it is essential to follow standard laboratory safety procedures. This includes wearing appropriate personal protective equipment (PPE) such as safety glasses, gloves, and a lab coat. All

procedures should be carried out in a well-ventilated area. Consult the Safety Data Sheets (SDS) for all chemicals before use.

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